Introduction: The Centrality of a Chiral Keystone

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Compound of Interest		
Compound Name:	*Shikimic acid*	
Cat. No.:	*B010162*	*Get Quote*

Shikimic acid, a hydroaromatic organic compound, represents a critical nexus in the metabolism of plants, fungi, and bacteria.[1][2] Its name is derived from the Japanese flower shikimi (シキミ, Illicium anisatum), from which it was first isolated in 1885.[1] While it is a biosynthetic intermediate and typically found in low concentrations in most organisms, its significance far outweighs its natural abundance.[1] **Shikimic acid** is the central intermediate of the shikimate pathway, a seven-step metabolic route responsible for the biosynthesis of the aromatic amino acids phenylalanine, tyrosine, and tryptophan.[1] This pathway is absent in animals, making these amino acids essential components of the human diet and rendering the pathway an attractive target for the development of herbicides and antimicrobial agents.[1][2]

For drug development professionals, **shikimic acid** is most renowned as the indispensable chiral starting material for the industrial synthesis of the antiviral neuraminidase inhibitor, oseltamivir (Tamiflu®).[2][3] This singular application has driven extensive research into its sourcing, extraction, and microbial synthesis, transforming it from a metabolic curiosity into a globally significant pharmaceutical precursor.[3][4] This guide provides a comprehensive technical overview of **shikimic acid**, from its fundamental properties and biochemical context to its practical extraction, quantification, and industrial relevance.

Physicochemical Properties of Shikimic Acid

A thorough understanding of **shikimic acid**'s physical and chemical properties is fundamental to developing effective protocols for its extraction, purification, and chemical modification. As a white crystalline solid, its high polarity, dictated by its three hydroxyl groups and one carboxylic acid group, governs its solubility and chromatographic behavior.[1][2] The molecule's key identifiers and properties are summarized below.

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Property	Value	Source
CAS Number	138-59-0	[1][5][6]
Molecular Formula	$C_7H_{10}O_5$	[1][5][6]
Molecular Weight	174.15 g/mol	[1][5]
IUPAC Name	(3R,4S,5R)-3,4,5-Trihydroxycyclohex-1-ene-1-carboxylic acid	[1][5]
Melting Point	185 to 187 °C	[1]
Water Solubility	Approx. 18 g/100 mL	[5]
Solubility in Organics	Soluble in methanol; sparingly soluble in ethanol; practically insoluble in nonpolar solvents like chloroform, benzene.	[1][5]
UV Absorption Max (λmax)	213 nm	[6]

The Shikimate Pathway: A Core Anabolic Route

The shikimate pathway channels metabolites from central carbon metabolism—specifically phosphoenolpyruvate (PEP) and erythrose-4-phosphate (E4P)—into the biosynthesis of aromatic compounds.[7] This seven-enzyme sequence is a masterful example of metabolic efficiency, converting simple carbohydrate-derived precursors into the versatile branch-point metabolite, chorismate.[8] From chorismate, pathways diverge to produce the three aromatic amino acids, folate, ubiquinone, and a vast array of plant secondary metabolites, including lignins, flavonoids, and alkaloids.[7][8]

The causality for this pathway's importance lies in its exclusive presence in microorganisms and plants.[1] Its absence in animals makes it an ideal target for selective toxicity. The widely used herbicide glyphosate, for instance, specifically inhibits the enzyme 5-enolpyruvylshikimate-3-phosphate synthase (EPSPS), effectively starving plants of essential aromatic amino acids.[1]

The core seven-step conversion is visualized below.

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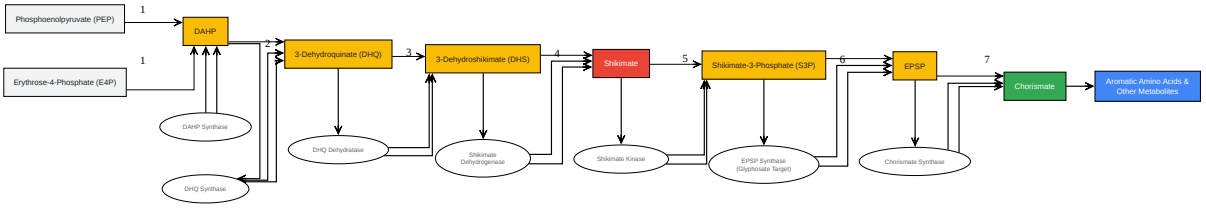

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Figure 1: The seven-step Shikimate Pathway for biosynthesis of aromatic compounds.

Methodologies for Isolation and Quantification

The primary challenge in utilizing **shikimic acid** is its efficient extraction from natural sources, which include Chinese star anise (Illicium verum), sweetgum seeds (Liquidambar styraciflua), and pine needles.[1] Star anise remains a principal commercial source, reported to yield 3% to 7% **shikimic acid**.[1]

Experimental Protocol: Extraction from Illicium verum

This protocol describes a standard lab-scale method for isolating **shikimic acid**. The choice of aqueous extraction is based on the high water solubility of **shikimic acid**.[1] Subsequent purification steps are designed to remove less polar compounds and interfering substances.

Objective: To extract and partially purify **shikimic acid** from ground star anise pods.

Materials:

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- Dried star anise (Illicium verum) pods, finely ground
- Deionized (DI) water
- Ethanol (95%)
- Activated charcoal
- Diatomaceous earth (e.g., Celite)
- Beakers, magnetic stirrer, heating mantle
- Büchner funnel and vacuum flask
- Rotary evaporator

Step-by-Step Methodology:

- Maceration & Extraction:
  - Weigh 50 g of finely ground star anise powder into a 1 L beaker.
  - Add 500 mL of DI water. The use of water as the solvent is optimal due to the high polarity and water solubility of **shikimic acid**.[1]
  - Heat the slurry to 60-70°C on a heating mantle with continuous stirring for 4 hours. This temperature facilitates extraction without causing significant thermal degradation of the target compound.
- Initial Filtration:
  - Allow the mixture to cool to room temperature.
  - Filter the slurry through a Büchner funnel fitted with filter paper to remove the bulk plant material. Wash the solid residue with an additional 100 mL of hot DI water to maximize recovery.
- Decolorization and Clarification:

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- Transfer the combined aqueous filtrate to a clean beaker.
- Add 5 g of activated charcoal to the extract. Charcoal is a highly porous material that adsorbs pigments and other colored impurities, which are common in crude plant extracts.
- Stir the mixture at room temperature for 30 minutes.
- Filter the mixture through a pad of diatomaceous earth in a Büchner funnel to remove the charcoal and any fine particulate matter. The resulting filtrate should be significantly lighter in color.

- Concentration:
  - Concentrate the clarified extract using a rotary evaporator under reduced pressure at a bath temperature of 50°C. Reduce the volume to approximately 50-75 mL. This step removes the majority of the water.
- Crystallization:
  - Transfer the concentrated aqueous solution to a small beaker and cool it in an ice bath to induce crystallization.
  - Slowly add 150-200 mL of cold 95% ethanol while stirring. **Shikimic acid** is poorly soluble in ethanol, so its addition acts as an anti-solvent, causing the **shikimic acid** to precipitate out of the concentrated aqueous solution while more soluble impurities remain in the hydro-alcoholic solution.
  - Allow the mixture to stand at 4°C overnight to maximize crystal formation.
- Isolation of Crystals:
  - Collect the crude **shikimic acid** crystals by vacuum filtration.
  - Wash the crystals sparingly with a small volume of ice-cold ethanol to remove residual soluble impurities.
  - Dry the crystals under vacuum to yield the final product. Further purification can be achieved by recrystallization if necessary.

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Experimental Protocol: Quantification by HPLC

High-Performance Liquid Chromatography (HPLC) is a precise and reliable method for quantifying **shikimic acid** in extracts.[9]

Objective: To determine the concentration of **shikimic acid** in a prepared extract using a C18 reverse-phase HPLC column with UV detection.

Materials & Instrumentation:

- HPLC system with a UV detector, autosampler, and column oven
- Reverse-phase C18 column (e.g., 4.6 x 250 mm, 5 µm particle size)
- **Shikimic acid** analytical standard (≥99% purity)
- Methanol (HPLC grade)
- Phosphoric acid
- DI water (HPLC grade)
- Syringe filters (0.45 µm)

Step-by-Step Methodology:

- Mobile Phase Preparation:
  - Prepare a mobile phase consisting of 0.1% phosphoric acid in water. The acidic pH ensures that the carboxylic acid group of **shikimic acid** is protonated, leading to a sharp, well-defined chromatographic peak.
- Standard Solution Preparation:
  - Accurately weigh 10 mg of **shikimic acid** standard and dissolve it in 10 mL of DI water to create a 1 mg/mL stock solution.
  - Perform serial dilutions of the stock solution to prepare a series of calibration standards (e.g., 10, 25, 50, 100, 250 µg/mL). This range is chosen to encompass the expected

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concentration in the sample extract.

- Sample Preparation:
  - Accurately weigh a portion of the dried extract (e.g., 2 mg) and dissolve it in 2 mL of DI water.[9]
  - Filter the solution through a 0.45 µm syringe filter into an HPLC vial to remove any particulates that could damage the column.[9]
- HPLC Analysis:
  - Set the HPLC conditions:
    - Column: C18, 4.6 x 250 mm, 5 µm
    - Mobile Phase: 0.1% Phosphoric Acid in Water
    - Flow Rate: 1.0 mL/min
    - Injection Volume: 10 µL[9]
    - Column Temperature: 30°C
    - Detector Wavelength: 213 nm (corresponds to λmax of **shikimic acid**[6])
- Data Analysis:
  - Inject the calibration standards to generate a standard curve by plotting peak area against concentration.
  - Inject the prepared sample solution in triplicate.
  - Identify the **shikimic acid** peak in the sample chromatogram by comparing its retention time to that of the standard.
  - Calculate the concentration of **shikimic acid** in the sample using the regression equation from the standard curve.

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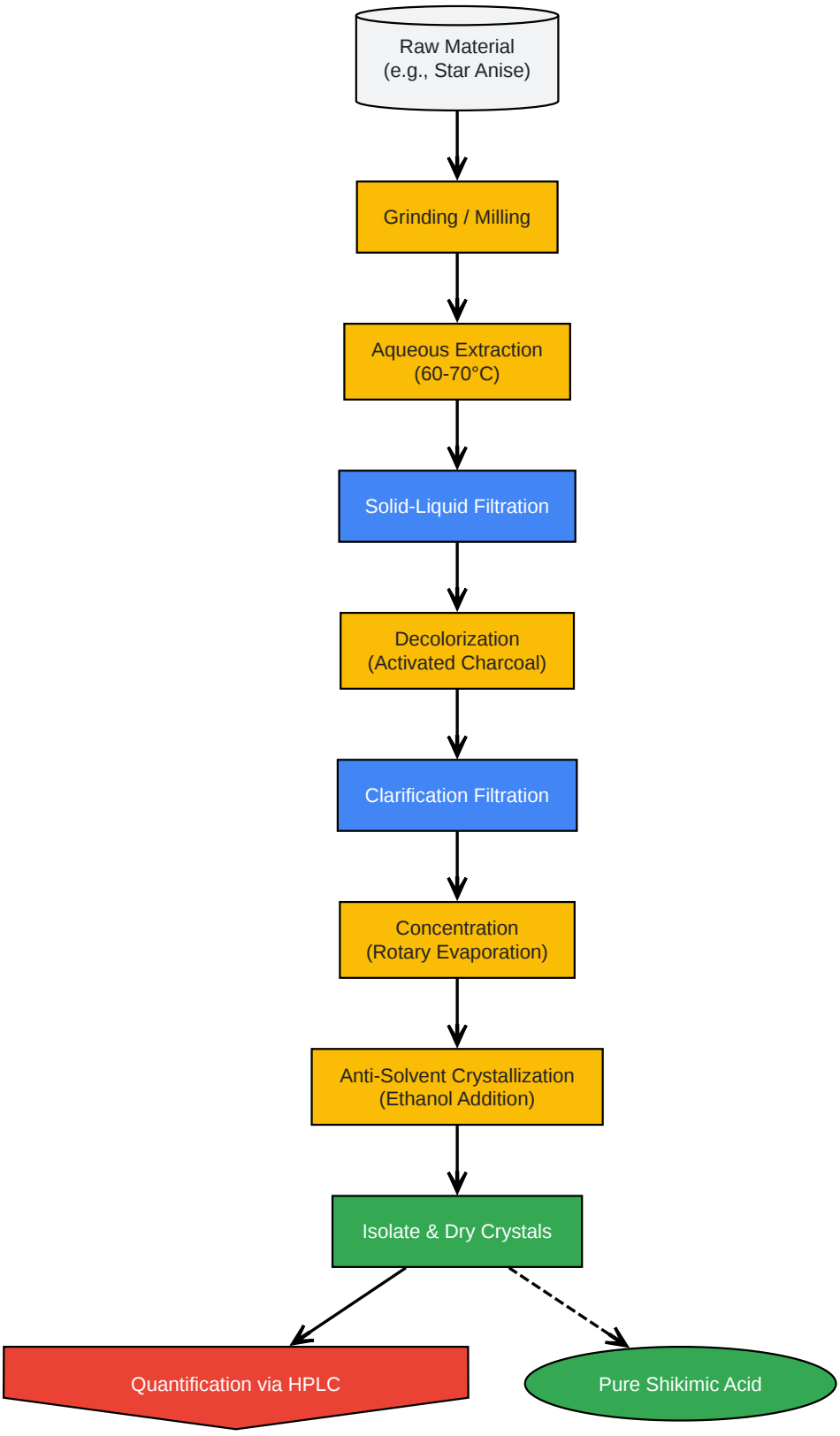

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Figure 2: Experimental workflow for the extraction and analysis of **shikimic acid**.

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Industrial Significance: The Oseltamivir (Tamiflu®) Precursor

The global demand for **shikimic acid** surged with the recognition of its role as the essential starting material for oseltamivir, a potent inhibitor of the viral neuraminidase enzyme used to treat influenza A and B virus infections.[1][2][3] The synthesis of oseltamivir is a complex, multi-step process, but the preservation of the specific stereochemistry present in the **shikimic acid** core is crucial for the final drug's efficacy. This reliance on a natural product highlights a critical intersection between biochemistry and pharmaceutical manufacturing.

The 2005 shortage of oseltamivir was directly linked to the limited availability of **shikimic acid** from Chinese star anise.[1] This event catalyzed significant research into alternative sourcing, including extraction from other plants and, more importantly, the metabolic engineering of microorganisms like E. coli.[1][4] By modifying microbial shikimate pathways, researchers can create hyperproducing strains that synthesize **shikimic acid** from simple, renewable feedstocks like glucose, offering a more stable and scalable supply chain.[3][4]

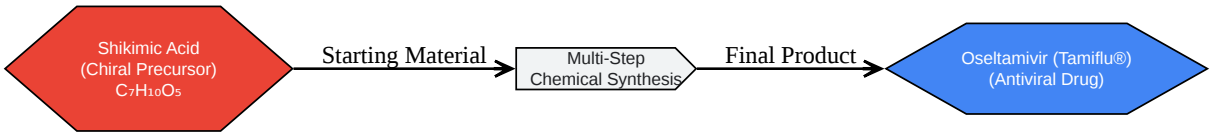

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Figure 3: The role of **shikimic acid** as the key precursor for oseltamivir synthesis.

Conclusion

Shikimic acid is a molecule of profound importance, bridging fundamental biochemistry with critical pharmaceutical applications. Its core physicochemical properties, including its CAS number 138-59-0 and molecular weight of 174.15 g/mol , are the starting point for its scientific exploration.[1][5] As the cornerstone of the shikimate pathway, it is central to life in plants and microbes and provides an essential target for agricultural science. For researchers and drug development professionals, its role as the chiral building block for oseltamivir underscores the vital link between natural product chemistry and modern medicine. The continued development

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of robust extraction techniques and innovative biosynthetic production methods will ensure that the supply of this critical molecule can meet future global health demands.

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